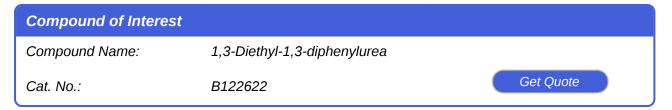


1,3-Diethyl-1,3-diphenylurea chemical properties

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An In-depth Technical Guide to the Chemical Properties of 1,3-Diethyl-1,3-diphenylurea

This technical guide provides a comprehensive overview of the core chemical properties of **1,3-Diethyl-1,3-diphenylurea**, tailored for researchers, scientists, and professionals in drug development. The information is presented to facilitate easy comparison and understanding of its fundamental characteristics.

Chemical Identity and Physical Properties

1,3-Diethyl-1,3-diphenylurea, also known as Ethyl Centralite, is a symmetrical derivative of urea.[1] It is recognized for its role as a stabilizer in smokeless powders and propellants and is a component of gunshot residue.[2][3][4] The molecule possesses non-crystallographic C2 symmetry.[1][5]

Table 1: Chemical Identifiers



Identifier	Value
IUPAC Name	1,3-diethyl-1,3-diphenylurea[4]
Synonyms	N,N'-Diethyl-N,N'-diphenylurea, Centralite I, Ethyl centralite, Carbamite[4][6]
CAS Number	85-98-3[2]
Molecular Formula	C17H20N2O[2]
Molecular Weight	268.35 g/mol [2]
InChI Key	PZIMIYVOZBTARW-UHFFFAOYSA-N[7]
SMILES	CCN(C(=O)N(CC)c1ccccc1)c2ccccc2[7]

Table 2: Physicochemical Properties

Property	Value
Physical State	White flakes or white crystalline solid[2]
Odor	Peppery[2]
Melting Point	73-75 °C[2][7]
Boiling Point	411.52 °C (rough estimate)[2]
Density	1.0208 g/cm³ (rough estimate)[2]
Vapor Density	9.3 (vs air)[7]
Flash Point	150 °C (closed cup)[7]
Water Solubility	Insoluble[2][7]; 40.5 mg/L at 20 °C[2]
Solubility in Organic Solvents	Soluble in acetone, benzene, and ethanol[7]
logP	3.98 at 23 °C[2]

Reactivity and Stability



1,3-Diethyl-1,3-diphenylurea is classified as an amide.[2][3] It is incompatible with strong acids and oxidizing agents.[2][3] The compound is combustible and may react violently when subjected to severe shock or extreme temperatures.[2][3] It is noted to be shock-sensitive.[2] When heated to decomposition, it emits toxic fumes of nitrogen oxides (NOx).[2]

Experimental Protocols Synthesis of 1,3-Diethyl-1,3-diphenylurea

A common method for the synthesis of substituted ureas involves the reaction of an amine with an isocyanate. For **1,3-Diethyl-1,3-diphenylurea**, the synthesis can be achieved through the phosgenation of N-ethylaniline. Another laboratory-scale synthesis has been described as follows:

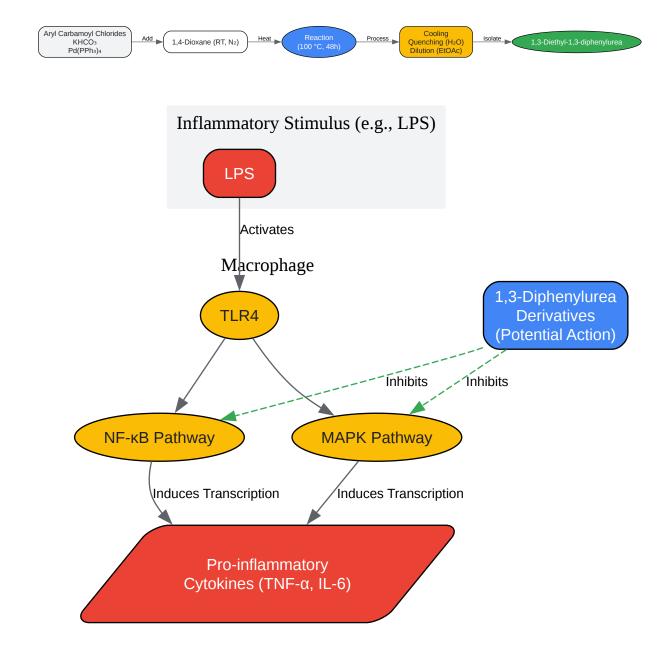
Reaction Scheme:

Aryl Carbamoyl Chlorides + KHCO₃ --(Pd(PPh₃)₄, 1,4-dioxane, 100°C)--> **1,3-Diethyl-1,3-diphenylurea**

Detailed Protocol:[2]

- A 10 mL Schlenk tube equipped with a magnetic stirring bar is charged with aryl carbamoyl chlorides and potassium bicarbonate (KHCO₃).
- Tetrakis(triphenylphosphine)palladium(0) (Pd(PPh₃)₄) is then added to the mixture.
- 1,4-dioxane is added via syringe at room temperature under a nitrogen atmosphere.
- The Schlenk tube is sealed and placed in a preheated oil bath at 100 °C for 48 hours.
- After cooling to room temperature, the reaction is quenched with water and diluted with ethyl acetate.





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